

Barium Dichromate: Chemical and Physical Properties

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Compound Focus: Barium dichromate

CAS No.: 10031-16-0

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The table below summarizes the key identifying information and properties of **barium dichromate** as found in chemical databases [1].

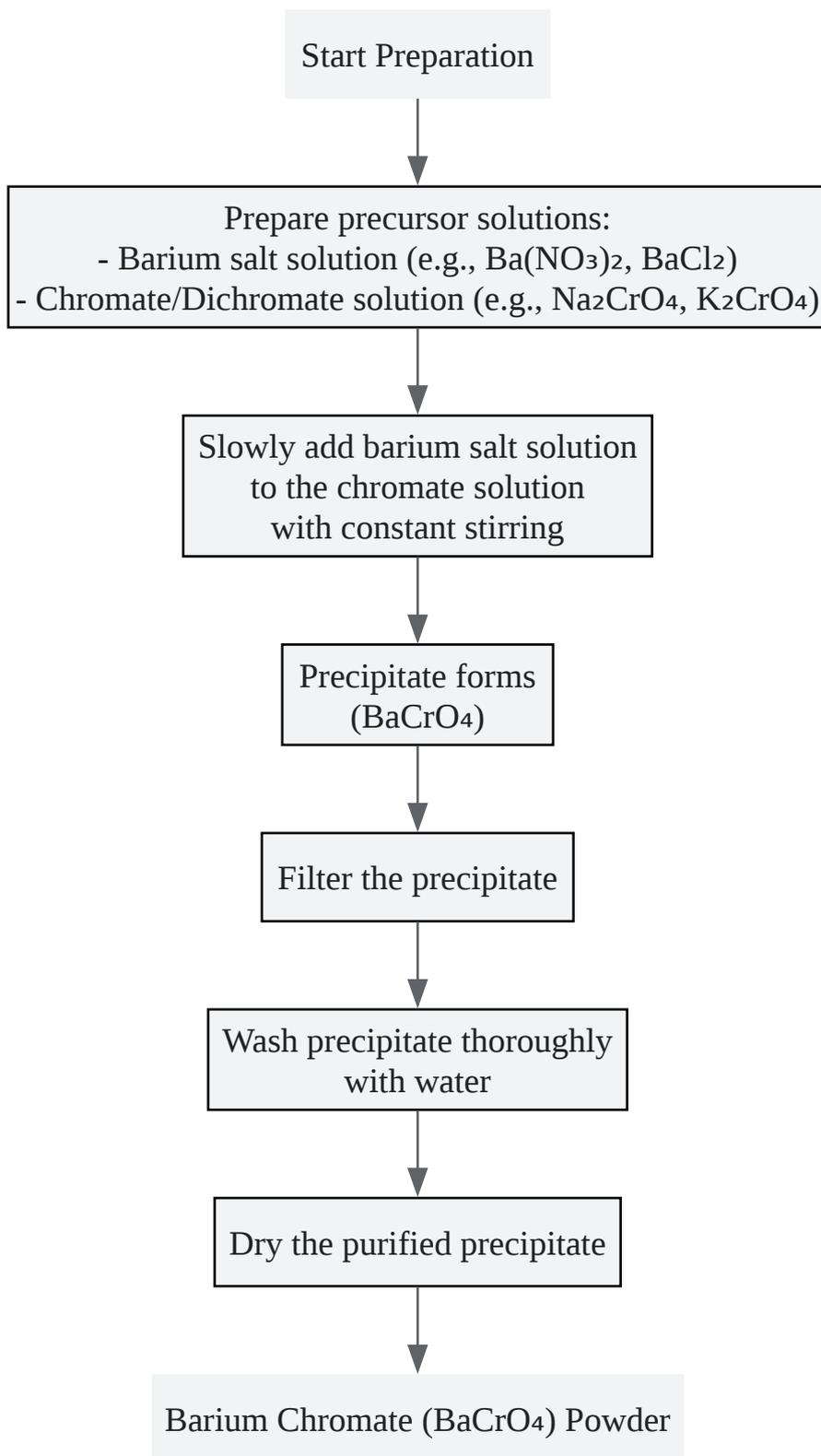
Property	Value / Description
Common Name	barium dichromate
CAS Number	13477-01-5
Molecular Formula	BaCr(_2)O(_7)
Molecular Weight	353.315 g/mol
Synonyms	Barium bichromate; Dichromic acid, barium salt; Barium dichromate dihydrate [1].

Synthesis Pathways for Related Chromate Pigments

The search results detail the historical synthesis of various yellow chromate pigments, which share methodological similarities with the potential synthesis of **barium dichromate** [2].

Synthesis of Barium Chromate (BaCrO_4)

This is a precipitation reaction, and the general workflow is as follows:



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- **Precursor Solutions:** The typical method involves reacting a solution of a barium salt, such as **barium nitrate (Ba(NO₃)₂)** or **barium chloride (BaCl₂)**, with a solution of a chromate or dichromate salt, like sodium or potassium chromate [2].
- **Key Steps:**
 - The barium salt solution is added to the chromate solution with stirring.
 - A precipitate of barium chromate forms immediately.
 - The precipitate is filtered, washed thoroughly with water to remove soluble by-products (e.g., sodium nitrate or chloride), and then dried [2].

Potential Pathway to Barium Dichromate

The synthesis of **strontium chromate (SrCrO₄)** is described as using **strontium chloride** and **sodium dichromate** [2]. An analogous reaction using a barium salt is a plausible route to **barium dichromate**, which would also be an acid salt. The reaction in an aqueous system can be complex due to equilibria between chromate (CrO₄²⁻) and dichromate (Cr₂O₇²⁻) ions, which are pH-dependent.

Analytical Methods for Characterization

The following techniques, used for related pigments, are essential for confirming the identity and purity of synthesized chromates [2].

Technique	Application & Identifying Features
Micro-Fourier Transform Infrared (μ-FTIR) Spectroscopy	Identifies functional groups. The CrO₄²⁻ asymmetric stretch between 1000 and 700 cm⁻¹ provides a fingerprint for identification [2].
Micro-Raman (μ-Raman) Spectroscopy	Probes the CrO ₄ ²⁻ stretching bands in the region of 850–950 cm⁻¹ . Different chromates have distinct Raman shifts [2].
X-ray Diffraction (XRD)	Defines the crystal structure of the pigment and is a primary method for conclusive identification [2].

Critical Safety and Handling Notes

- **Chromium (VI) Hazards:** Compounds like chromates and dichromates are **strong oxidizers** and can be **carcinogenic and toxic** upon ingestion, inhalation, or skin contact.
- **Safe Laboratory Practice:** Synthesis must be conducted with appropriate personal protective equipment (PPE) including gloves and safety glasses, and within a properly functioning fume hood to prevent inhalation of powders or mists.
- **Waste Disposal:** Waste products must be collected and disposed of according to local regulations for toxic and heavy metal waste.

Guidance for Further Research

The searched literature provides a strong chemical foundation but lacks an explicit, step-by-step "recipe" for **barium dichromate**. To proceed, I suggest:

- **Consult Specialized Sources:** Search for comprehensive inorganic chemistry textbooks or synthetic chemistry handbooks (e.g., *Handbook of Preparative Inorganic Chemistry*).
- **Refine Your Search:** Use the CAS Number **13477-01-5** in your searches for highly specific and reliable data from chemical supplier databases (e.g., Sigma-Aldrich) or patent literature.

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References

1. | CAS#:13477-01-5 | Chemsrcc barium dichromate [chemsrc.com]
2. , zinc and strontium yellows in late 19th–early 20th century oil... Barium [nature.com]

To cite this document: Smolecule. [Barium Dichromate: Chemical and Physical Properties].

Smolecule, [2026]. [Online PDF]. Available at:

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